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# Acrylamide-d3: A Technical Guide to Laboratory Health and Safety

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for the laboratory use of **Acrylamide-d3**. **Acrylamide-d3**, a deuterated form of acrylamide, is utilized in various research applications, including as an internal standard in mass spectrometry for quantitative analysis and in metabolic studies.[1] While the isotopic labeling provides a valuable tool for researchers, it is crucial to recognize that **Acrylamide-d3** poses the same health risks as its non-deuterated counterpart. This guide outlines the potential hazards, exposure control measures, and emergency procedures to ensure the safe handling and use of this compound in a laboratory setting.

#### **Hazard Identification and Classification**

**Acrylamide-d3** is classified as a hazardous substance with significant health risks. The hazards associated with **Acrylamide-d3** are considered identical to those of acrylamide. It is a suspected human carcinogen, a known neurotoxin, and can cause skin and eye irritation.[2][3]

#### **GHS Hazard Statements:**

- Toxic if swallowed
- Harmful in contact with skin or if inhaled
- Causes skin irritation



- May cause an allergic skin reaction
- Causes serious eye irritation
- May cause genetic defects
- May cause cancer
- Causes damage to organs through prolonged or repeated exposure[2]

# **Physical and Chemical Properties**

Understanding the physical and chemical properties of **Acrylamide-d3** is essential for its safe handling and storage.

Property	Value	Reference
CAS Number	122775-19-3	[1][2][4][5][6]
Molecular Formula	C <sub>3</sub> H <sub>2</sub> D <sub>3</sub> NO	[1]
Molecular Weight	74.10 g/mol	[1][7]
Appearance	White crystalline solid	[8]
Odor	Odorless	[9]
Melting Point	82 - 86 °C (179.6 - 186.8 °F)	[9]
Boiling Point	125 °C (257 °F) @ 25 mmHg	[9]
Solubility	Soluble in water	[9]
Vapor Pressure	5.3 hPa @ 100 °C	[9]

# **Exposure Limits**

Adherence to established exposure limits is critical to minimize health risks.



Organization	Limit	Value
OSHA (PEL)	8-hr TWA	0.3 mg/m <sup>3</sup>
ACGIH (TLV)	8-hr TWA	0.03 mg/m³
NIOSH (REL)	10-hr TWA	0.03 mg/m³
EPA (RfD)	Oral	0.0002 mg/kg/day

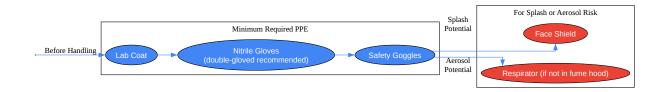
OSHA: Occupational Safety and Health Administration; PEL: Permissible Exposure Limit; ACGIH: American Conference of Governmental Industrial Hygienists; TLV: Threshold Limit Value; NIOSH: National Institute for Occupational Safety and Health; REL: Recommended Exposure Limit; EPA: Environmental Protection Agency; RfD: Reference Dose.[10]

## **Experimental Protocols**

Strict adherence to the following protocols is mandatory when working with **Acrylamide-d3**.

### **Personal Protective Equipment (PPE)**

A comprehensive PPE strategy is the first line of defense against exposure.



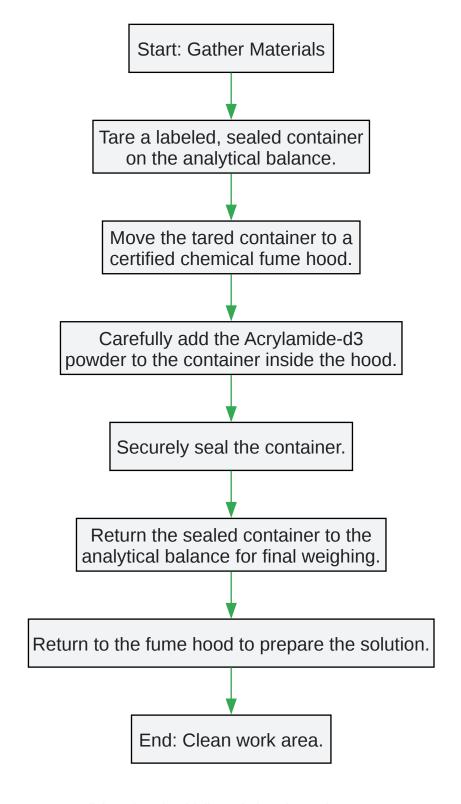
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Personal Protective Equipment (PPE) Workflow.

## Weighing Solid Acrylamide-d3



Due to the risk of inhaling fine powders, weighing solid **Acrylamide-d3** requires specific precautions.



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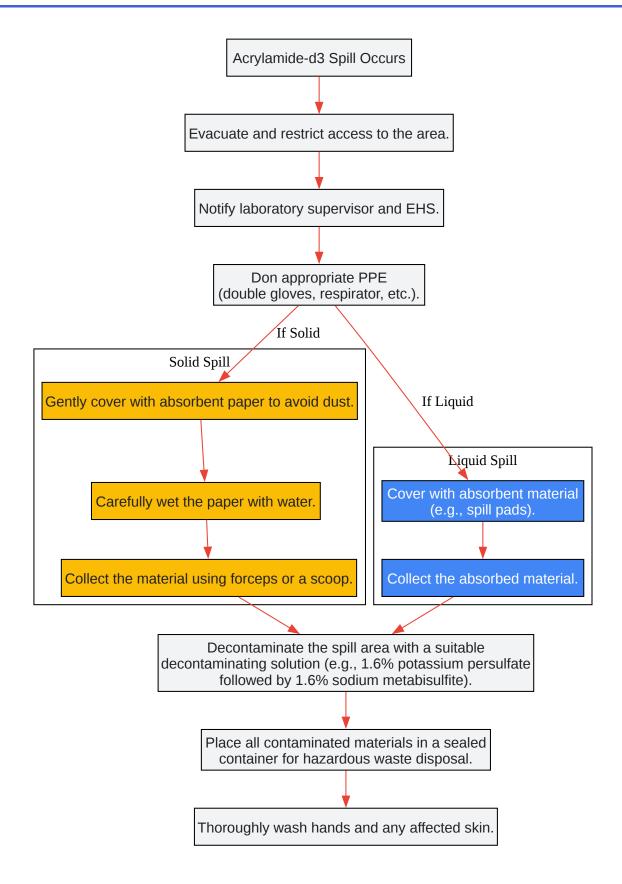


Protocol for Weighing Solid Acrylamide-d3.

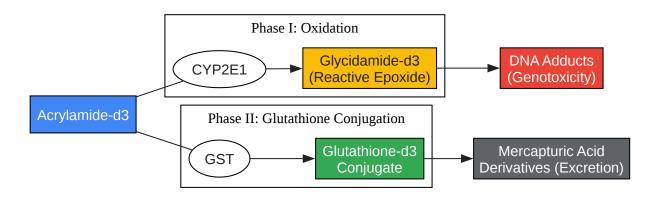
# **Spill Cleanup Procedure**

Immediate and appropriate response to a spill is crucial to prevent exposure.









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